

Application Notes and Protocols: Diallyl Succinate-Based Photopolymers for 3D Printing

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Compound of Interest

Compound Name: *Diallyl succinate*

Cat. No.: *B105260*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Diallyl succinate-based photopolymers are emerging as a versatile class of materials for 3D printing, offering unique advantages such as biocompatibility, degradability, and low viscosity for high-resolution printing. This document provides detailed application notes and experimental protocols for the use of a specific **diallyl succinate**-based photopolymer, poly(allyl glycidyl ether succinate) (PAGES), in Digital Light Processing (DLP) 3D printing. The solvent-free nature of the PAGES resin system minimizes part shrinkage and residual stress, making it an attractive candidate for applications in regenerative medicine, tissue engineering, and drug delivery.^{[1][2]}

Key Applications:

- **Biomedical Implants:** The degradable nature of PAGES makes it suitable for creating temporary scaffolds that degrade as new tissue forms.^[1]
- **Tissue Engineering:** The ability to print soft materials with tunable mechanical properties allows for the fabrication of complex structures that mimic native tissue environments.^[1]
- **Drug Delivery:** While not explicitly detailed in the provided context, the inherent properties of polyesters like PAGES suggest potential for controlled drug release as the polymer matrix

degrades. The biocompatibility of succinate-based polymers is a known advantage in drug delivery systems.[\[3\]](#)[\[4\]](#)

- Sustainable Engineering: The development of degradable polymers for 3D printing contributes to green engineering efforts by reducing plastic waste.[\[1\]](#)

Material Properties and Performance Data

The properties of 3D printed PAGES constructs can be tuned by varying the degree of polymerization (DP) of the PAGES oligomer and the crosslinking ratio with a thiol-based crosslinker.

Table 1: Mechanical Properties of 3D Printed PAGES Formulations[\[1\]](#)[\[5\]](#)

Formulation (DP / Thiol:Ene Ratio)	Tensile Modulus (MPa)
DP6 5:1	0.43
DP6 10:1	1.12
DP6 20:1	2.54
DP9 5:1	0.89
DP9 10:1	2.18
DP9 20:1	4.35
DP16 5:1	1.54
DP16 10:1	3.67
DP16 20:1	6.18

Table 2: Degradation and Swelling Properties of 3D Printed PAGES[\[1\]](#)

Formulation (DP / Thiol:Ene Ratio)	Time to Complete Degradation (days)	Swelling (%)	Sol Fraction (%)
DP6 5:1	12	~180	~12
DP9 5:1	Not Specified	~160	~8
DP16 5:1	Not Specified	~140	~6
DP6 10:1	Not Specified	~130	~5
DP9 10:1	Not Specified	~110	~4
DP16 10:1	40	~100	~3
DP6 20:1	Not Specified	~90	~3.5
DP9 20:1	Not Specified	~80	~2.5
DP16 20:1	Not Specified	~70	~2

Degradation was performed under accelerated conditions (1N NaOH at 37°C with agitation).[1]

Table 3: Part Shrinkage in PAGES Resin Formulations[1][2]

Polymer Resin Composition	Average Shrinkage (%)
80% with solvent	9.5
Solvent-free	0.3

Experimental Protocols

Synthesis of Poly(allyl glycidyl ether succinate) (PAGES)

This protocol describes the ring-opening copolymerization of succinic anhydride and allyl glycidyl ether to synthesize PAGES.

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References

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